

Validating SKF-82958 hydrobromide purity and activity

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Compound of Interest

Compound Name: SKF-82958 hydrobromide

Cat. No.: B1668789

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Technical Support Center: SKF-82958 Hydrobromide

This technical support center provides researchers, scientists, and drug development professionals with essential information for validating the purity and activity of **SKF-82958 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is **SKF-82958 hydrobromide** and what is its primary mechanism of action?

SKF-82958 hydrobromide is a potent and selective full agonist for the dopamine D1 receptor.^{[1][2][3]} Its primary mechanism of action is to bind to and activate D1 receptors, leading to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP) levels.^{[1][2][4]} It displays significantly higher affinity for D1 receptors over D2 receptors.^{[1][2][4]}

Q2: What is the expected purity of **SKF-82958 hydrobromide** from commercial suppliers?

Commercial batches of **SKF-82958 hydrobromide** typically have a purity of $\geq 95\%$.^[4] However, purities of $\geq 98\%$ and even up to 99.53% have also been reported.^{[1][5]} It is crucial to verify the purity of each batch upon receipt.

Q3: How should **SKF-82958 hydrobromide** be stored?

For long-term storage, **SKF-82958 hydrobromide** powder should be stored at 4°C, sealed, and protected from moisture.[1][6] Some suppliers recommend storing the lyophilized form at -20°C and desiccated, which can be stable for up to 36 months.[7] Stock solutions should be stored at -20°C or -80°C.[1][7] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution.[7]

Q4: What are the recommended solvents for dissolving **SKF-82958 hydrobromide**?

SKF-82958 hydrobromide is soluble in DMSO (≥ 100 mg/mL) and water (with gentle warming).[1][4] For in vivo studies, specific formulations using vehicles like a combination of DMSO, PEG300, Tween-80, and saline have been described.[1]

Q5: What are the key parameters to confirm the activity of **SKF-82958 hydrobromide**?

The biological activity of **SKF-82958 hydrobromide** can be confirmed by its binding affinity to the dopamine D1 receptor and its functional agonistic effect. Key parameters include its binding affinity ($K_{0.5}$) of approximately 4 nM for the D1 receptor and its potency (EC_{50}) in stimulating adenylyl cyclase, which is around 491 nM in rat striatal membranes.[1][2][4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or no biological effect observed	Compound degradation: Improper storage or handling.	Ensure the compound has been stored correctly, protected from light and moisture. Prepare fresh stock solutions.
Low purity: The actual purity of the compound is lower than specified.	Verify the purity of your batch using HPLC analysis (see protocol below).	
Incorrect dosage/concentration: The concentration used is outside the effective range.	Perform a dose-response experiment to determine the optimal concentration for your specific assay.	
Cell line/tissue preparation issues: The cells or tissues used are not responsive to D1 receptor agonism.	Use a validated cell line expressing the D1 receptor or fresh, properly prepared tissue. Confirm receptor expression levels.	
Precipitation of the compound in solution	Low solubility in the chosen solvent/buffer: The concentration exceeds the solubility limit.	Gently warm the solution as SKF-82958 hydrobromide's solubility in water can be improved with warming. ^[4] For aqueous buffers, consider preparing a concentrated stock in DMSO and then diluting it into the final buffer.
pH of the buffer: The pH of the solution may affect the solubility of the compound.	Check and adjust the pH of your experimental buffer.	
Variability between experimental replicates	Inaccurate pipetting: Errors in preparing serial dilutions or adding the compound to assays.	Calibrate your pipettes regularly. Use precise pipetting techniques.

Incomplete dissolution: The compound is not fully dissolved in the stock solution.	Ensure the compound is completely dissolved by vortexing or brief sonication before making further dilutions.
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Data Presentation

Table 1: Purity and Physicochemical Properties of **SKF-82958 Hydrobromide**

Parameter	Value	Reference
Typical Purity	≥95% to 99.53%	[1] [4] [5]
Molecular Formula	C ₁₉ H ₂₁ BrClNO ₂	[1] [6]
Molecular Weight	410.73 g/mol	[1] [6]
Appearance	White to off-white solid	[1]
Solubility (DMSO)	≥ 100 mg/mL	[1]
Solubility (Water)	Soluble with gentle warming	[4]
CAS Number	74115-01-8	[1] [6]

Table 2: In Vitro Activity of **SKF-82958 Hydrobromide**

Parameter	Receptor	Value	Assay Condition	Reference
Binding Affinity (K _{0.5})	Dopamine D1	4 nM	Radioligand binding assay	[1] [2] [4]
Binding Affinity (K _{0.5})	Dopamine D2	73 nM	Radioligand binding assay	[1] [2] [4]
Functional Potency (EC ₅₀)	Dopamine D1	491 nM	Adenylyl cyclase activation in rat striatal membranes	[1] [2] [4]

Experimental Protocols

Protocol 1: Purity Validation by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for determining the purity of **SKF-82958 hydrobromide**. The exact conditions may need to be optimized for your specific HPLC system and column.

1. Materials:

- **SKF-82958 hydrobromide** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Trifluoroacetic acid (TFA) or formic acid
- C18 reverse-phase HPLC column

2. Sample Preparation:

- Accurately weigh and dissolve a small amount of **SKF-82958 hydrobromide** in the mobile phase to a final concentration of approximately 1 mg/mL.
- Filter the sample solution through a 0.22 µm syringe filter before injection.

3. HPLC Conditions (Example):

- Column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Gradient: Start with 10% B, ramp to 90% B over 20 minutes, hold for 5 minutes, then return to initial conditions.

- Flow Rate: 1.0 mL/min
- Detection Wavelength: 280 nm
- Injection Volume: 10 μ L

4. Data Analysis:

- Integrate the peak areas of all detected peaks.
- Calculate the purity by dividing the peak area of SKF-82958 by the total peak area of all peaks and multiplying by 100.

Protocol 2: Activity Validation by cAMP Assay

This protocol describes a method to validate the D1 receptor agonist activity of **SKF-82958 hydrobromide** by measuring cAMP accumulation in a cell-based assay.

1. Materials:

- HEK293 cells stably expressing the human dopamine D1 receptor.
- Cell culture medium (e.g., DMEM with 10% FBS).
- **SKF-82958 hydrobromide**.
- Forskolin (positive control for adenylyl cyclase activation).
- IBMX (phosphodiesterase inhibitor).
- cAMP assay kit (e.g., HTRF, ELISA, or AlphaScreen).

2. Cell Culture and Seeding:

- Culture the D1-expressing HEK293 cells according to standard protocols.
- Seed the cells into a 96-well plate at an appropriate density and allow them to attach overnight.

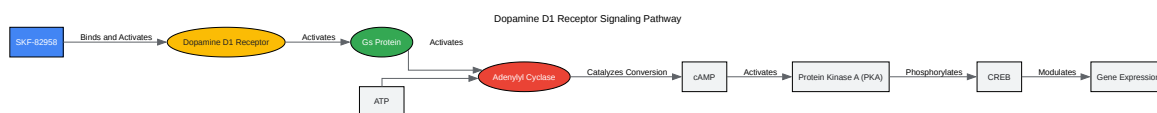
3. Assay Procedure:

- Prepare a serial dilution of **SKF-82958 hydrobromide** in assay buffer containing IBMX.
- Remove the culture medium from the cells and replace it with the assay buffer containing different concentrations of **SKF-82958 hydrobromide**. Include a vehicle control and a positive control (e.g., a known D1 agonist or forskolin).
- Incubate the plate at 37°C for 15-30 minutes.
- Lyse the cells and measure the intracellular cAMP levels according to the instructions of your chosen cAMP assay kit.

4. Data Analysis:

- Plot the cAMP concentration against the logarithm of the **SKF-82958 hydrobromide** concentration.
- Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ value.

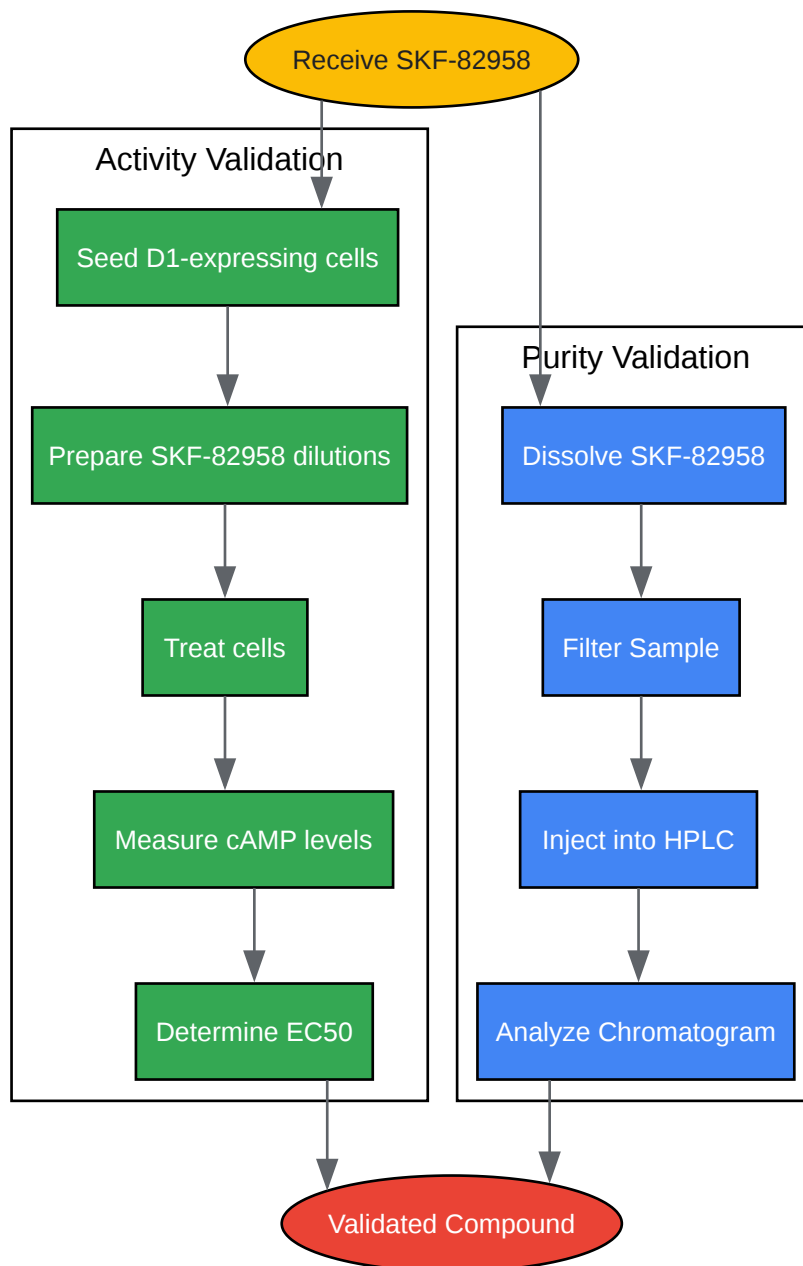
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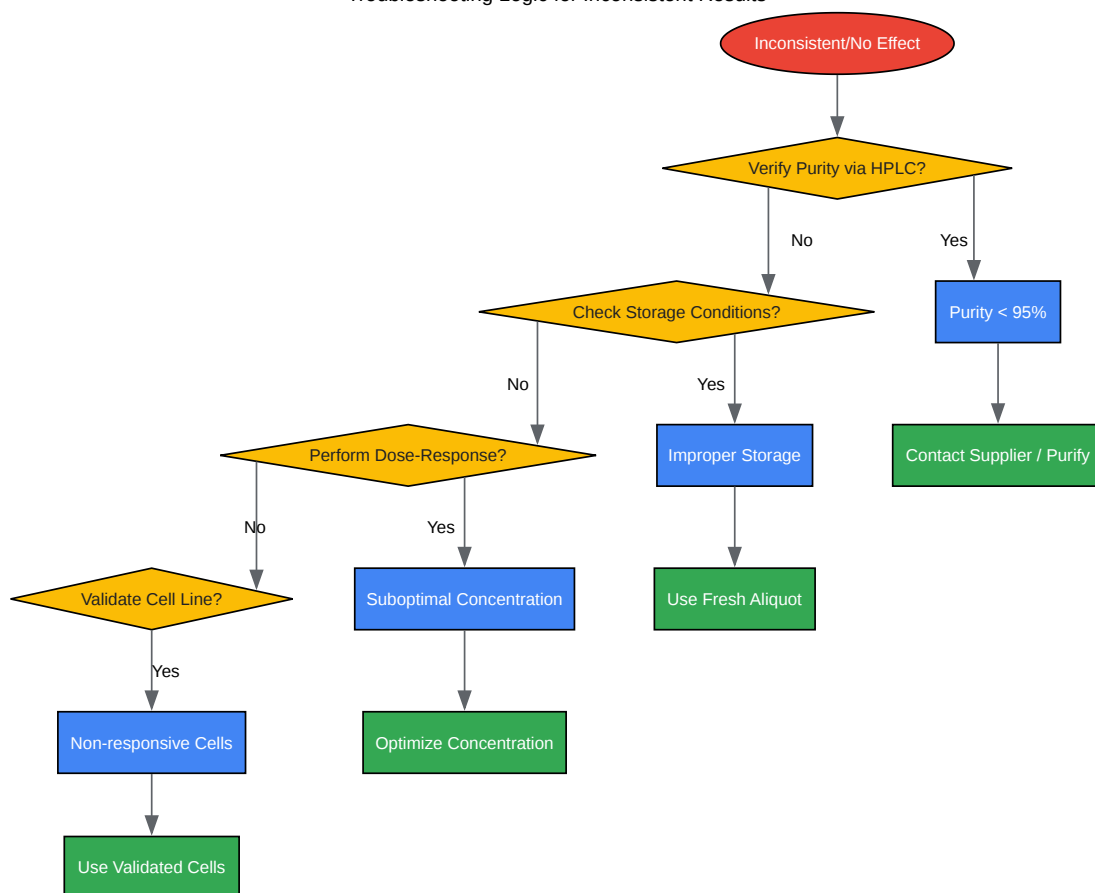
Caption: Dopamine D1 Receptor Signaling Pathway activated by SKF-82958.

Experimental Workflow for Purity and Activity Validation

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Caption: Workflow for validating **SKF-82958 hydrobromide** purity and activity.

Troubleshooting Logic for Inconsistent Results



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Caption: Troubleshooting decision tree for inconsistent experimental results.

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